

Navigating the Solubility Landscape of Boc-4-acetyl-L-phenylalanine: A Technical Guide

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Compound of Interest

Compound Name: *Boc-4-acetyl-L-phenylalanine*

Cat. No.: *B581905*

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Introduction

Boc-4-acetyl-L-phenylalanine is a crucial building block in contemporary drug discovery and peptide synthesis. Its unique structure, featuring a tert-butyloxycarbonyl (Boc) protecting group and an acetyl moiety on the phenyl ring, offers valuable properties for the design of novel peptides and peptidomimetics. However, a thorough understanding of its solubility characteristics is paramount for its effective application in various experimental and manufacturing settings. This technical guide provides a comprehensive overview of the available solubility data for **Boc-4-acetyl-L-phenylalanine** and related compounds, details a general experimental protocol for solubility determination, and presents a visual workflow to aid researchers in their endeavors.

While specific quantitative solubility data for **Boc-4-acetyl-L-phenylalanine** is not extensively documented in publicly available literature, information on structurally similar compounds provides valuable insights into its likely solubility profile. The presence of the lipophilic Boc group generally enhances solubility in organic solvents.

Data Presentation: Solubility of Related Phenylalanine Derivatives

To provide a useful reference point, the following tables summarize the available quantitative solubility data for closely related N-acetyl and Boc-protected phenylalanine derivatives. These compounds share key structural features with **Boc-4-acetyl-L-phenylalanine** and can therefore offer an informed estimation of its solubility behavior.

Table 1: Solubility of N-Acetyl-L-phenylalanine

Solvent	Temperature (°C)	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	Not Specified	~12[1]
Dimethylformamide (DMF)	Not Specified	~16[1]
Ethanol	Not Specified	Slightly Soluble[1]
Phosphate-Buffered Saline (PBS), pH 7.2	Not Specified	~0.25[1]
Ethanol	Not Specified	20[2]
Acetone	Not Specified	Soluble[2]

Table 2: Solubility of Boc-L-phenylalanine

Solvent	Temperature (°C)	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	Not Specified	100[3]

Qualitative Solubility Information for a Structurally Similar Compound:

Boc-4-amino-L-phenylalanine, which differs from the target compound by the substitution of the acetyl group with an amino group, is reported to be soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[4] A clear solution of 4-Amino-N-Boc-L-phenylalanine was also noted at a concentration of 0.3 g in 2 mL of DMF.[5] This suggests that **Boc-4-acetyl-L-phenylalanine** is also likely to be soluble in these common organic solvents.

Experimental Protocol: Determination of Equilibrium Solubility

The following is a detailed, generalized protocol for determining the equilibrium solubility of a compound like **Boc-4-acetyl-L-phenylalanine**. This method, often referred to as the shake-flask method, is a standard approach to ascertain the saturation solubility of a solid in a given solvent.

Materials:

- **Boc-4-acetyl-L-phenylalanine**
- Selected solvents (e.g., methanol, ethanol, dimethylformamide (DMF), dimethyl sulfoxide (DMSO), water, phosphate-buffered saline (PBS))
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other quantitative analytical instrumentation
- Volumetric flasks and pipettes

Methodology:

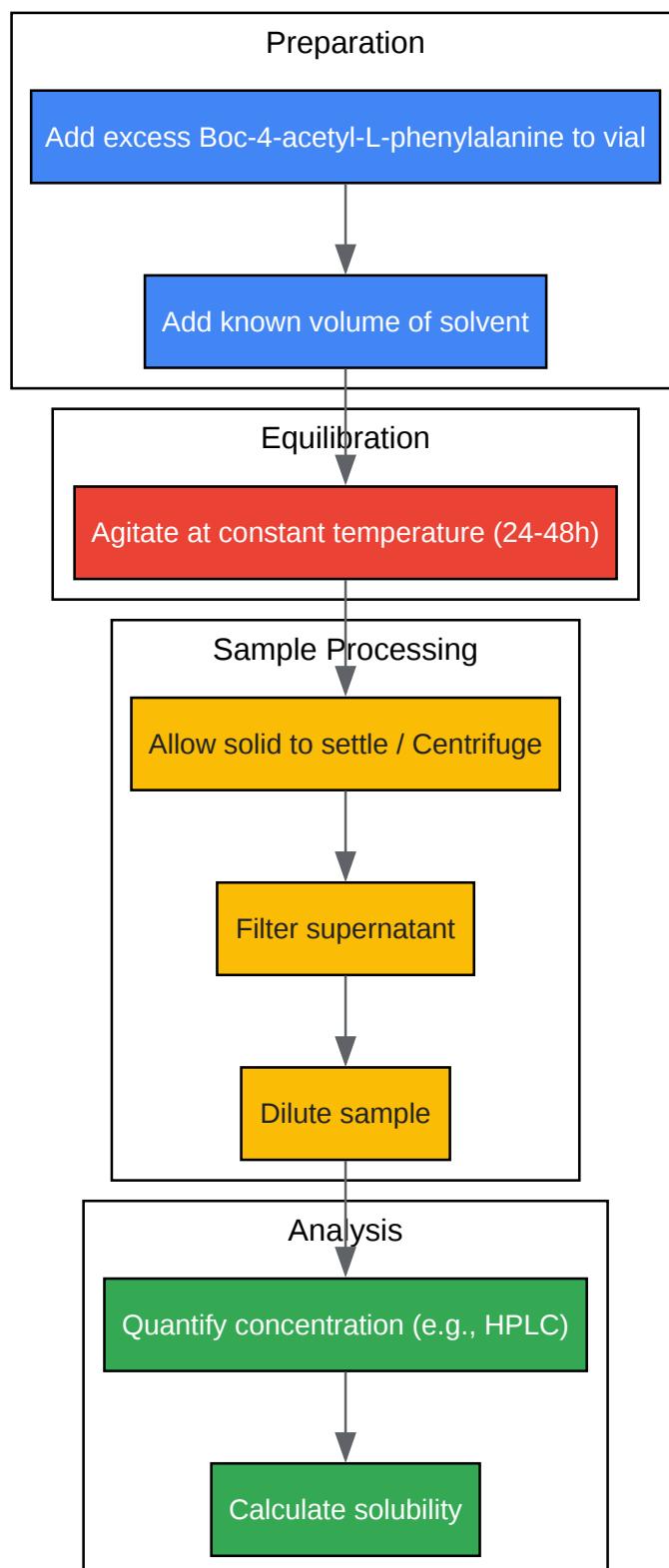
- Preparation of Solvent: Ensure all solvents are of high purity and degassed if necessary.
- Sample Preparation: Add an excess amount of **Boc-4-acetyl-L-phenylalanine** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately add a known volume of the selected solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

The temperature should be precisely controlled and recorded.

- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature to allow the excess solid to settle. For finer suspensions, centrifugation at a controlled temperature can be employed to pellet the undissolved solid.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a pipette. To remove any remaining solid particles, filter the aliquot through a syringe filter into a clean vial.
- Dilution: Accurately dilute the filtered saturated solution with a suitable solvent to bring the concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated HPLC method or another appropriate analytical technique to determine the concentration of **Boc-4-acetyl-L-phenylalanine**.
- Calculation: Calculate the solubility of the compound in the original solvent by taking into account the dilution factor. The results are typically expressed in mg/mL or mol/L.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the equilibrium solubility of **Boc-4-acetyl-L-phenylalanine**.



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Caption: Experimental workflow for solubility determination.

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